

An In-depth Technical Guide to the Physical Properties of (1-Bromopropyl)benzene

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Compound of Interest

Compound Name: (1-Bromopropyl)benzene

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Introduction: The Significance of (1-Bromopropyl)benzene in Organic Synthesis

(1-Bromopropyl)benzene, a halogenated aromatic hydrocarbon, is a key intermediate in organic synthesis.^[1] Its molecular structure, featuring a benzene ring attached to a propyl chain with a bromine atom at the benzylic position, imparts a high degree of reactivity, making it a versatile building block for more complex molecules.^[1] The bromine atom serves as an excellent leaving group in nucleophilic substitution reactions, while the aromatic ring can undergo electrophilic substitution, allowing for a wide range of chemical transformations. A thorough understanding of its physical properties, such as boiling point and density, is paramount for its safe handling, purification, and application in various synthetic protocols. This guide provides a comprehensive overview of these critical parameters and the experimental methodologies for their determination.

Core Physical Properties of (1-Bromopropyl)benzene

The precise physical properties of a compound are crucial for its identification, purification, and process scale-up. The boiling point is indicative of the substance's volatility and is a key parameter for purification by distillation. Density is essential for mass-to-volume conversions and for understanding the compound's physical behavior in mixtures and reactions.

Property	Value	Conditions	Source(s)
Boiling Point	215.5 ± 9.0 °C	760 mmHg	[2][3][4]
Density	1.303 g/cm ³ (or 1.3 ± 0.1 g/cm ³)	Standard Temperature and Pressure (STP)	[2][3][4]
Molecular Formula	C ₉ H ₁₁ Br	[1][2][3][4][5]	
Molecular Weight	199.09 g/mol	[1][2][3][6]	
Appearance	Liquid	[2][5]	
CAS Number	2114-36-5	[3][4][7][8]	

Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9][10][11] This physical constant is a primary indicator of a substance's purity. For **(1-Bromopropyl)benzene**, a relatively high-boiling liquid, accurate determination is crucial for purification via distillation.

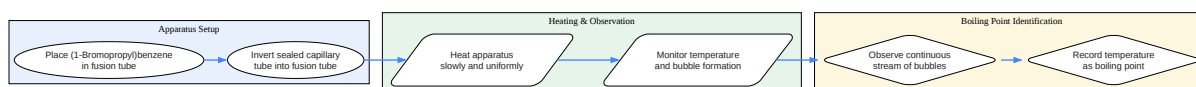
Causality Behind the Experimental Choices

The chosen method for boiling point determination often depends on the sample quantity and the required accuracy. The capillary method (Thiele tube or similar apparatus) is a common and reliable technique for small-scale determinations.[9][12] The principle relies on trapping the vapor of the heated liquid in an inverted capillary tube. As the liquid is heated, the trapped air expands and escapes. When the external pressure equals the vapor pressure of the liquid, a continuous stream of bubbles emerges from the capillary. The temperature at which this occurs is the boiling point.[9] Slow and uniform heating is critical to ensure thermal equilibrium between the liquid, vapor, and the thermometer, leading to an accurate reading.[9]

Step-by-Step Protocol for Boiling Point Determination

- **Apparatus Setup:** A small amount of **(1-Bromopropyl)benzene** is placed in a fusion tube. A capillary tube, sealed at one end, is placed inverted into the fusion tube.[9][12]

- Heating: The fusion tube is attached to a thermometer and heated in a controlled manner, typically using a Thiele tube filled with a high-boiling liquid (e.g., mineral oil or silicone oil) or an aluminum block.[9][12]
- Observation: The apparatus is heated slowly and steadily.[9] The temperature is carefully monitored.
- Boiling Point Identification: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[9]
- Confirmation: To confirm the boiling point, the heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is also noted. This should be very close to the boiling point observed during heating.



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Caption: Experimental workflow for the determination of the boiling point of **(1-Bromopropyl)benzene**.

Experimental Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.[13] It is an intensive property, meaning it does not depend on the amount of substance present, making it a useful characteristic for substance identification and purity assessment.

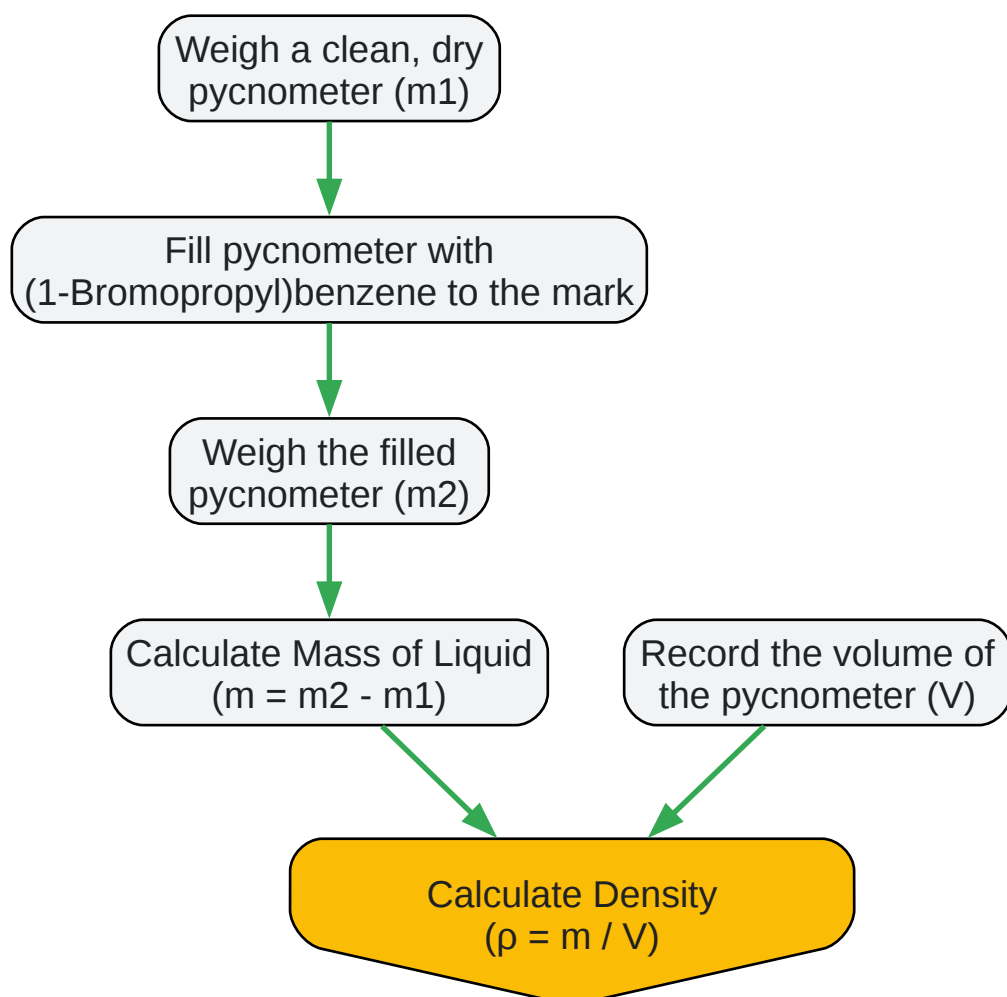
Causality Behind the Experimental Choices

The determination of the density of a liquid like **(1-Bromopropyl)benzene** requires accurate measurements of both its mass and volume.[14] A pycnometer or a volumetric flask is typically

used to ensure a precise volume measurement.^[13] An analytical balance is essential for obtaining an accurate mass measurement. The procedure involves measuring the mass of a known volume of the liquid. To ensure accuracy, the equipment must be clean and dry, and the temperature of the liquid should be recorded, as density is temperature-dependent.

Step-by-Step Protocol for Density Determination

- **Tare the Pycnometer:** A clean, dry pycnometer (or volumetric flask) of a known volume is weighed accurately on an analytical balance.
- **Fill with Sample:** The pycnometer is carefully filled with **(1-Bromopropyl)benzene** up to the calibration mark, ensuring there are no air bubbles.
- **Weigh the Filled Pycnometer:** The pycnometer containing the sample is weighed again to determine the mass of the liquid.
- **Calculate Density:** The density is calculated by dividing the mass of the **(1-Bromopropyl)benzene** by the known volume of the pycnometer.



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Caption: Workflow for the experimental determination of the density of **(1-Bromopropyl)benzene**.

Conclusion

The physical properties of **(1-Bromopropyl)benzene**, specifically its boiling point and density, are fundamental parameters for its effective use in research and development. The methodologies outlined in this guide provide a framework for the accurate and reliable determination of these properties, ensuring the integrity of experimental work and the safety of laboratory personnel. Adherence to these protocols will enable scientists to confidently utilize this versatile reagent in the synthesis of novel compounds.

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